

Application Notes & Protocols: Visualization of DNA and RNA in Gels with GelRed™

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Compound of Interest

Compound Name: Acid Red 336

CAS No.: 12239-11-1

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The visualization of deoxyribonucleic acid (DNA) and ribonucleic acid (RNA) following electrophoretic separation in agarose or polyacrylamide gels is a fundamental technique in molecular biology. Historically, ethidium bromide (EtBr) has been the stain of choice due to its low cost and sufficient sensitivity for many applications.[1][2][3] However, its high toxicity and mutagenicity pose significant safety and disposal concerns.[2][4][5]

This has led to the development of safer, yet highly sensitive, alternative fluorescent dyes. GelRed™ is a proprietary, ultra-sensitive, and environmentally safe fluorescent nucleic acid stain designed to replace EtBr.[6][7] It can be used for staining double-stranded DNA (dsDNA), single-stranded DNA (ssDNA), or RNA in both agarose and polyacrylamide gels.[6][8] GelRed™ offers superior sensitivity and safety, as it is designed to be cell membrane-impermeable, preventing it from entering living cells.[2][9]

This document provides detailed protocols for the use of GelRed™ in both pre-cast and post-staining procedures, along with quantitative data comparing its performance to other common nucleic acid stains.

Mechanism of Action

GelRed™ is an asymmetric cyanine dye that binds to nucleic acids.[10] Upon binding to DNA or RNA, it exhibits a significant enhancement in fluorescence, which can be visualized under ultraviolet (UV) illumination. The spectral properties of GelRed™ are very similar to those of EtBr, with an excitation maximum at approximately 300 nm and an emission maximum at around 605 nm.[1][11] This allows for its use with standard UV transilluminators and imaging systems without the need for new equipment.[6] The dye is structurally designed to be a larger molecule than EtBr, which contributes to its reduced cell permeability and enhanced safety profile.[9]

Quantitative Data Summary

The following table summarizes the key quantitative parameters of GelRed™ in comparison to other common nucleic acid stains.

Feature	GelRed™	Ethidium Bromide (EtBr)	SYBR® Safe
Detection Limit	As low as 25 ng (pre-cast), 0.25 ng (post-stain)[1][9]	~1-5 ng[3]	~1-5 ng[1]
Excitation Maxima (nm)	~300	300, 360	~502
Emission Maximum (nm)	~605[11]	~590[1]	~530
Mutagenicity	Non-mutagenic[2]	Mutagenic[2]	Reduced mutagenicity
Cell Permeability	Impermeable[2]	Permeable	Permeable
Disposal	Non-hazardous waste[2][7]	Hazardous waste[2]	Check local regulations

Experimental Protocols

I. Post-Staining Protocol for Agarose and Polyacrylamide Gels

This is the recommended method for achieving the highest sensitivity and avoiding any potential impact of the dye on nucleic acid migration during electrophoresis.[\[8\]](#)[\[12\]](#)

Materials:

- GelRed™ (10,000X stock solution)
- Deionized water or 0.1 M NaCl
- Staining tray (polypropylene is recommended to avoid dye absorption)
- Orbital shaker (optional, but recommended for uniform staining)

Procedure:

- Perform Electrophoresis: Run the agarose or polyacrylamide gel according to your standard protocol.
- Prepare Staining Solution:
 - For a 3X staining solution, dilute the 10,000X GelRed™ stock solution 3,300-fold in deionized water. For example, add 15 µL of 10,000X GelRed™ to 50 mL of water.
 - For enhanced sensitivity, the staining solution can be prepared in 0.1 M NaCl.[\[8\]](#)[\[12\]](#)
- Stain the Gel:
 - Carefully place the gel into the staining tray.
 - Add enough 3X GelRed™ staining solution to fully submerge the gel.
 - Incubate the gel for 30-60 minutes at room temperature with gentle agitation (e.g., on an orbital shaker).[\[12\]](#) Staining time may need to be optimized based on gel thickness and

acrylamide concentration.

- Destaining (Optional): No destaining step is required.[8]
- Visualization: Visualize the stained gel using a standard UV transilluminator (302 nm or 312 nm) and an ethidium bromide filter.

II. Pre-Casting Protocol for Agarose Gels

This method is more convenient as it eliminates the need for a separate staining step after electrophoresis. However, it may slightly affect the migration of nucleic acid fragments in some cases.[8][11] This protocol is not recommended for polyacrylamide gels.[8]

Materials:

- GelRed™ (10,000X stock solution)
- Agarose
- Electrophoresis buffer (e.g., 1X TAE or 1X TBE)
- Microwave or heating plate
- Gel casting tray and combs

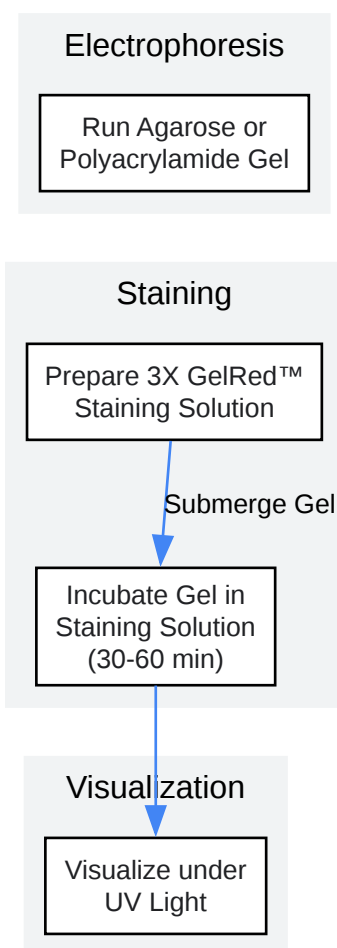
Procedure:

- Prepare Molten Agarose: Prepare the molten agarose gel solution in your desired electrophoresis buffer using your standard protocol.
- Add GelRed™:
 - Allow the molten agarose to cool slightly to about 60-70°C.
 - Add GelRed™ 10,000X stock solution to the molten agarose at a 1:10,000 dilution. For example, add 5 µL of 10,000X GelRed™ to 50 mL of agarose solution.[8]
 - Swirl the flask gently to ensure even distribution of the dye.

- Cast the Gel: Pour the agarose solution containing GelRed™ into the casting tray with combs and allow it to solidify.
- Perform Electrophoresis: Load your samples and run the gel according to your standard protocol.
- Visualization: Visualize the gel directly on a UV transilluminator. No post-staining is necessary.

Diagrams

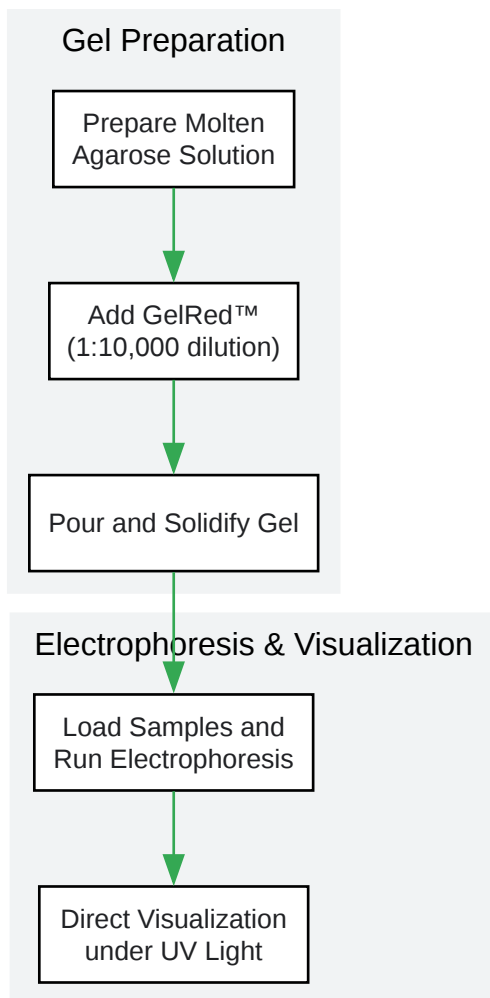
Post-Staining Workflow



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Caption: Post-Staining Experimental Workflow.

Pre-Casting Workflow



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Caption: Pre-Casting Experimental Workflow.

Troubleshooting

Issue	Possible Cause	Recommendation
Weak Fluorescence	Dye precipitated out of solution.	Heat the GelRed™ solution to 45-50°C for two minutes and vortex to redissolve. Store at room temperature to prevent precipitation.[12]
Insufficient staining time.	Increase incubation time, especially for thicker gels or those with high acrylamide content.[12]	
Smeared DNA Bands	Too much DNA loaded.	Reduce the amount of DNA loaded by one-half to one-third.[12]
Dye interference with migration (pre-cast).	Use the post-staining method to avoid any interference with DNA migration.[8][12]	
Incompatible loading dye.	Some loading dyes (e.g., those containing SDS) may cause band smearing in pre-cast gels. Use the post-staining protocol if SDS is required.	
High Background	Staining solution not fresh.	While the staining solution can be reused 2-3 times, its performance may decrease. Prepare fresh staining solution if high background is observed.[11]

Safety and Disposal

GelRed™ has been subjected to extensive testing and has been shown to be non-toxic and non-mutagenic at concentrations well above those used for gel staining.[2][6] It is not classified as hazardous waste, and staining solutions can typically be disposed of down the drain in

accordance with local regulations.[2][7] However, it is always recommended to follow universal safety precautions when working in a laboratory setting.

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